

# Einecs 285-971-0 chemical structure and synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Einecs 285-971-0*

Cat. No.: *B15183653*

[Get Quote](#)

## In-depth Technical Guide: Einecs 285-971-0

Chemical Identity: (±)-2,5-dihydroxy-9-methyl-4,6-dioxo-9-aza-5-phosphadec-1-yl hexadecanoate P-oxide

An in-depth investigation into the chemical compound designated by Einecs number 285-971-0 reveals a specific phosphocholine derivative. This guide provides a summary of its known properties and structure based on available chemical database information.

## Chemical Structure and Properties

The compound associated with **Einecs 285-971-0** is identified by the CAS Registry Number 85169-28-4.<sup>[1][2]</sup> Its systematic name is (±)-2,5-dihydroxy-9-methyl-4,6-dioxo-9-aza-5-phosphadec-1-yl hexadecanoate P-oxide. The molecular formula for this compound is C<sub>23</sub>H<sub>48</sub>NO<sub>7</sub>P, and it has a molecular weight of approximately 481.6 g/mol.<sup>[1]</sup>

A detailed, experimentally verified chemical structure diagram is not readily available in public scientific literature or major chemical databases. The systematic name suggests a glycerophospholipid-like structure containing a hexadecanoate (palmitate) fatty acid chain.

Quantitative Data Summary:

Property	Value	Source
Einecs Number	285-971-0	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	85169-28-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C23H48NO7P	<a href="#">[1]</a>
Molecular Weight	481.603481 g/mol	<a href="#">[1]</a>
Synonyms	LP015275, 2-(dimethylamino)ethoxy(3-(hexadecanoyloxy)-2-hydroxypropoxy)phosphinic acid	<a href="#">[3]</a>
InChIKey	PXQWHFCKRBFTHV-UHFFFAOYSA-N	<a href="#">[3]</a>

## Synthesis

Detailed experimental protocols for the synthesis of (±)-2,5-dihydroxy-9-methyl-4,6-dioxa-9-aza-5-phosphadec-1-yl hexadecanoate P-oxide are not described in readily accessible scientific literature or patent databases. The synthesis of structurally similar glycerophospholipids typically involves a multi-step process.

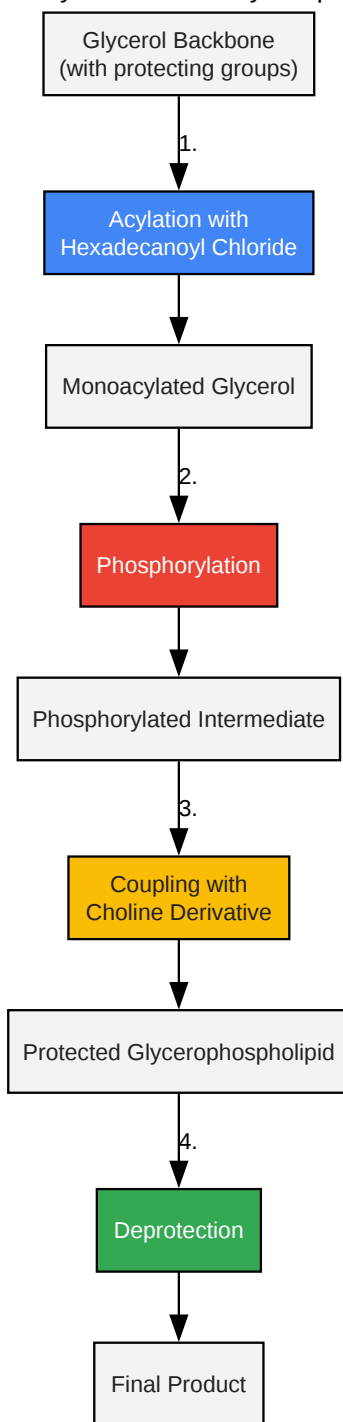
A generalized, hypothetical synthesis pathway for a similar compound would likely involve the following key steps, though this is not a confirmed protocol for the specific substance:

- **Protection of Functional Groups:** The synthesis would likely begin with a protected glycerol backbone.
- **Acylation:** Introduction of the hexadecanoyl (palmitoyl) group to one of the hydroxyl groups of the glycerol backbone.
- **Phosphorylation:** Reaction of the remaining free hydroxyl group with a suitable phosphine or phosphite reagent, followed by oxidation to the phosphate.

- Coupling with Choline Headgroup: Attachment of the protected choline headgroup to the phosphate moiety.
- Deprotection: Removal of the protecting groups to yield the final product.

Due to the lack of a specific published synthesis method, a detailed experimental protocol and a corresponding workflow diagram cannot be provided at this time. The following diagram represents a generalized logical workflow for the synthesis of a glycerophospholipid, which is the class of compounds to which **Einecs 285-971-0** belongs.

## Generalized Synthesis of a Glycerophospholipid

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (±)-2,5-dihydroxy-9-methyl-4,6-dioxo-9-aza-5-phosphadec-1-yl hexadecanoate P-oxide  
CAS#: 85169-28-4 [amp.chemicalbook.com]
- 2. (±)-2,5-dihydroxy-9-methyl-4,6-dioxo-9-aza-5-phosphadec-1-yl hexadecanoate P-oxide |  
85169-28-4 [amp.chemicalbook.com]
- 3. Alfa Chemistry (Page 2) @ ChemBuyersGuide.com, Inc. [chembuyersguide.com]
- To cite this document: BenchChem. [Einecs 285-971-0 chemical structure and synthesis].  
BenchChem, [2025]. [Online PDF]. Available at:  
[<https://www.benchchem.com/product/b15183653#einecs-285-971-0-chemical-structure-and-synthesis>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)